

Introduction: Understanding trans-3-Octene

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Compound of Interest

Compound Name: *trans-3-Octene*

CAS No.: 14919-01-8

Cat. No.: B084167

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Trans-3-Octene, systematically named (E)-oct-3-ene, is an unsaturated aliphatic hydrocarbon with the chemical formula C_8H_{16} .^[1] As one of the isomers of octene, its structure is characterized by an eight-carbon chain with a double bond located between the third and fourth carbon atoms, with the alkyl groups in a trans configuration. This specific stereochemistry influences its physical properties and reactivity. **Trans-3-Octene** is a clear, colorless liquid at standard conditions and finds application in organic synthesis, particularly in studying the effects of double bond position and chain length in oligomerization reactions for the production of hydrocarbon fuels.^{[1][2][3]} This guide provides a comprehensive overview of its core physical properties, experimental determination methods, and safety considerations, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Core Physical and Thermochemical Properties

The physical characteristics of a compound are fundamental to its handling, application in synthesis, and purification. The properties of **trans-3-Octene** are summarized below, compiled from various authoritative sources.

Data Presentation: A Tabular Summary

The following table consolidates the key quantitative physical and thermochemical data for **trans-3-Octene**.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₈ H ₁₆	[1][4]	
Molecular Weight	112.21 g/mol	[1][4][5]	
Appearance	Clear colorless liquid	Standard Temperature and Pressure	[1][6]
Boiling Point	121-123 °C	Atmospheric Pressure	[4][6][7]
Melting Point	-110 °C	[4][6]	
Density	0.716 g/mL	25 °C	[4][5][6]
Refractive Index (n _D)	1.413	20 °C	[4][5][6]
Vapor Pressure	33 mmHg	37.7 °C	[4][8]
Flash Point	14 °C (57.2 °F)	Closed Cup	
Water Solubility (log ₁₀ WS)	-3.02 (calculated)	[9]	
Octanol/Water Partition Coeff. (logP _{oct/wat})	3.143 (calculated)	[9]	
Enthalpy of Vaporization (Δ _{vap} H°)	33.36 kJ/mol	[9]	
Dielectric Constant	2.0	[4]	

Spectroscopic Characterization

While not classical physical properties, spectroscopic data are crucial for identity confirmation.

- Infrared (IR) Spectroscopy: The presence of the C=C double bond in **trans-3-Octene** is characterized by specific vibrational modes in its IR spectrum.[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, confirming the molecule's structure and stereochemistry.[1]

- Mass Spectrometry (MS): GC-MS analysis shows a molecular ion peak corresponding to its molecular weight, along with a characteristic fragmentation pattern that aids in its identification.^[1]

Experimental Protocols for Property Determination

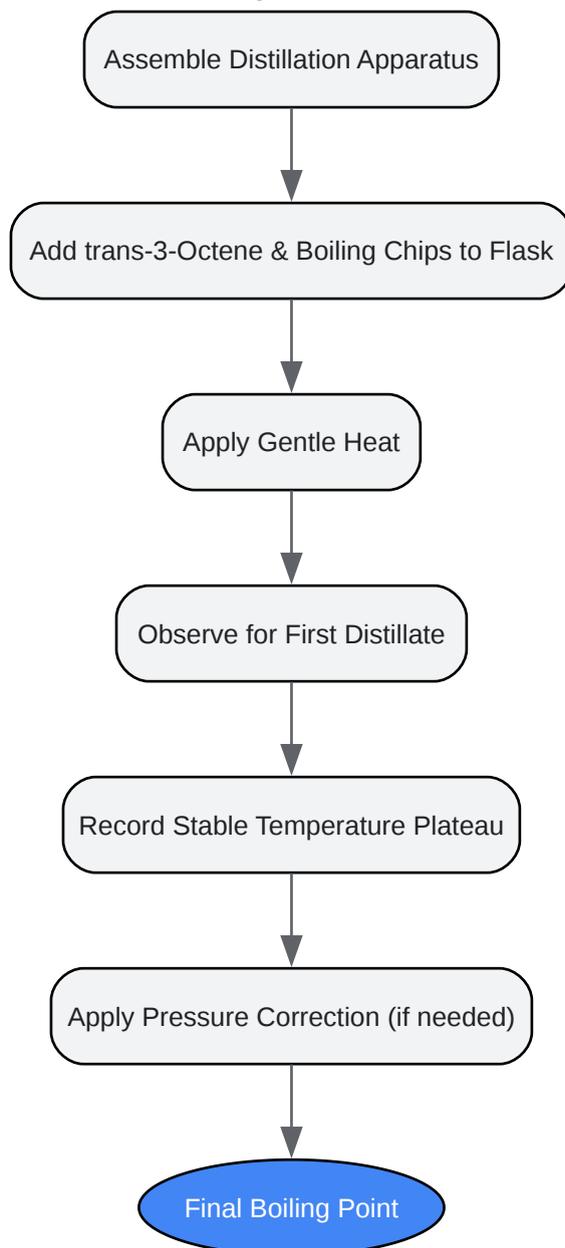
To ensure data integrity and reproducibility, standardized methods must be employed. The causality for selecting a specific method often involves a balance between accuracy, sample consumption, and available equipment.

Boiling Point Determination via Simple Distillation

- Principle: The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. Distillation separates components based on volatility, and for a pure substance, the temperature remains constant during the phase change. This method is chosen for its simplicity and ability to simultaneously purify the sample.
- Methodology:
 - Apparatus Setup: Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a thermometer placed correctly (top of the bulb level with the side arm of the distillation head), and a receiving flask.
 - Sample Preparation: Place a sample of **trans-3-Octene** (e.g., 10 mL) and a few boiling chips into the distillation flask.
 - Heating: Gently heat the flask using a heating mantle.
 - Data Collection: Record the temperature when the first drop of distillate is collected in the receiving flask. Continue monitoring the temperature. For a pure compound, the temperature should remain stable throughout the distillation.
 - Observation: The stable temperature reading during the collection of the bulk of the distillate is recorded as the boiling point.
 - Pressure Correction: If the atmospheric pressure is not 760 mmHg, a pressure correction should be applied.

- Workflow Diagram:

Workflow: Boiling Point Determination



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Caption: A stepwise workflow for determining the boiling point.

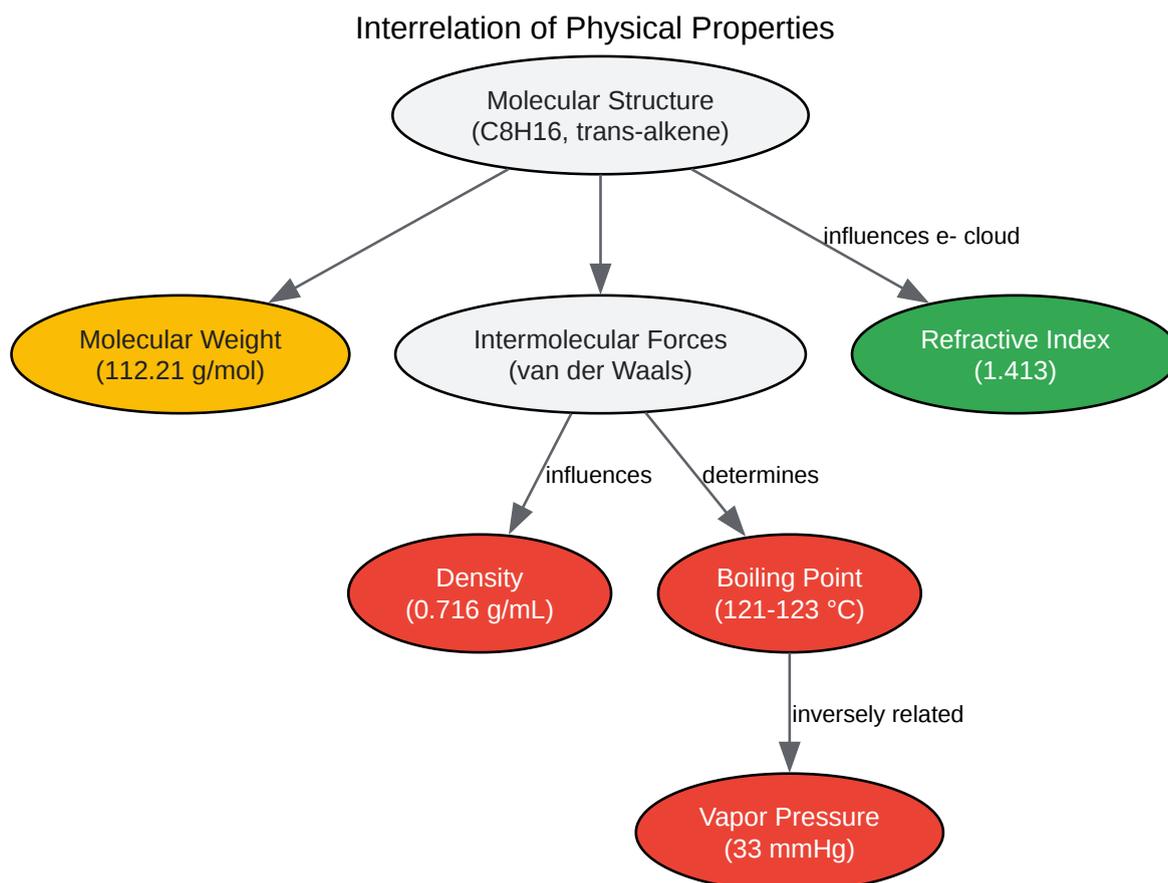
Density Measurement Using a Pycnometer

- Principle: Density is the mass per unit volume. A pycnometer is a flask with a precise, known volume. By weighing the pycnometer empty, filled with a reference liquid (like water), and then filled with the sample liquid, the sample's density can be calculated with high accuracy. This gravimetric method is chosen for its precision.
- Methodology:
 - Preparation: Clean and thoroughly dry a pycnometer of known volume (e.g., 5 mL).
 - Mass of Empty Pycnometer: Accurately weigh the empty pycnometer (m_{empty}).
 - Calibration with Water: Fill the pycnometer with deionized water and thermostat it to a specific temperature (e.g., 25 °C). Weigh the water-filled pycnometer (m_{water}). Calculate the exact volume of the pycnometer using the known density of water at that temperature.
 - Sample Measurement: Dry the pycnometer again and fill it with **trans-3-Octene**. Thermostat to the same temperature and weigh it (m_{sample}).
 - Calculation:
 - Mass of sample = $m_{\text{sample}} - m_{\text{empty}}$
 - Volume of sample = $(m_{\text{water}} - m_{\text{empty}}) / \text{density_of_water}$
 - Density of sample = $(\text{Mass of sample}) / (\text{Volume of sample})$

Refractive Index Measurement with an Abbe Refractometer

- Principle: The refractive index measures how light propagates through a substance and is an intrinsic property. An Abbe refractometer is an optical instrument that measures the refractive index by determining the critical angle of total internal reflection. It requires only a small sample volume and provides rapid, accurate results.
- Methodology:

- Calibration: Calibrate the refractometer using a standard with a known refractive index (e.g., distilled water).
 - Sample Application: Place 1-2 drops of **trans-3-Octene** onto the clean, dry prism surface.
 - Measurement: Close the prisms and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).
 - Reading: Look through the eyepiece and adjust the knob until the light and dark fields meet at a sharp line in the center of the crosshairs.
 - Data Recording: Read the refractive index value from the instrument's scale.
- Logical Relationship Diagram:



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Caption: Relationship between structure and key physical properties.

Safety, Handling, and Storage

Scientific integrity demands a thorough understanding of a substance's hazards. **Trans-3-Octene** is classified as a hazardous material.

- GHS Classification:
 - Flammable Liquids (Category 2): H225 - Highly flammable liquid and vapor.[1]
 - Aspiration Hazard (Category 1): H304 - May be fatal if swallowed and enters airways.[1]
- Precautionary Measures:
 - Handling: Keep away from heat, sparks, open flames, and hot surfaces. No smoking (P210). Use only in a well-ventilated area or outdoors. Wear protective gloves, eye protection, and flame-retardant clothing.
 - Ingestion: If swallowed, immediately call a poison center or doctor. Do NOT induce vomiting (P301 + P310, P331).
 - Storage: Store in a well-ventilated place. Keep the container tightly closed and cool (P403 + P235).[1] It is recommended to store under an inert gas as it can be air-sensitive.

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